

# 2-Fluoroadenosine inhibitory concentration IC50 values

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## Compound Focus: 2-Fluoroadenosine

CAS No.: 146-78-1

Cat. No.: S748821

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## Reported Inhibitory Concentration (IC50) Data

The table below summarizes the quantitative data found in the search results:

Compound	Target / Organism	IC50 / EC50 Value	Experimental Context / Assay Description
2-Fluoroadenosine (2FA) [1] [2]	<i>Cryptosporidium parvum</i> (Parasite)	0.842 mM (EC50)	Antiparasite activity study [1] [2].
2'-Deoxy-2'-fluoroadenosine [3]	RSV A2 RNA-dependent RNA Polymerase	7.7 μM (IC50)	Inhibition assay in HEp-2 cells using ATP, GTP, UTP, CTP and [alpha-32P] NTP as substrate; reduction of total radiolabeled transcript measured by agarose gel electrophoresis after 90 minutes [3].
2'-Deoxy-2'-fluoroadenosine [3]	Respiratory Syncytial Virus (RSV) in HEp-2 cells	>50 μM (EC50)	Antiviral activity assessed as protection against virus-induced cytopathic effect after 4 days by Cell-Titer Glo assay [3].

## Experimental Methodologies for Key Data

For the provided data, here are the detailed experimental methodologies:

- **Antiparasite Activity (2FA against *C. parvum*):** The search results indicate an EC50 value but do not provide the specific experimental protocol or assay used to determine this concentration [1] [2].
- **Viral Polymerase Inhibition (2'-Deoxy-2'-fluoroadenosine against RSV):** The IC50 of 7.7  $\mu\text{M}$  was determined by measuring the reduction of total radiolabeled RNA transcripts. The experiment was conducted over 90 minutes using HEp-2 cells expressing the RSV A2 RNA-dependent RNA polymerase. The reaction substrates included ATP, GTP, UTP, CTP, and a radiolabeled nucleotide ([alpha-32P] NTP). The resulting transcripts were separated and visualized via **agarose gel electrophoresis** to quantify inhibition [3].

## Mechanism of Action and Metabolic Pathway

Based on a foundational study, **2-Fluoroadenosine** can be metabolized within mouse cytotoxic lymphocytes, leading to the formation of active metabolites that interfere with cellular energy and signaling. The diagram below illustrates this pathway.

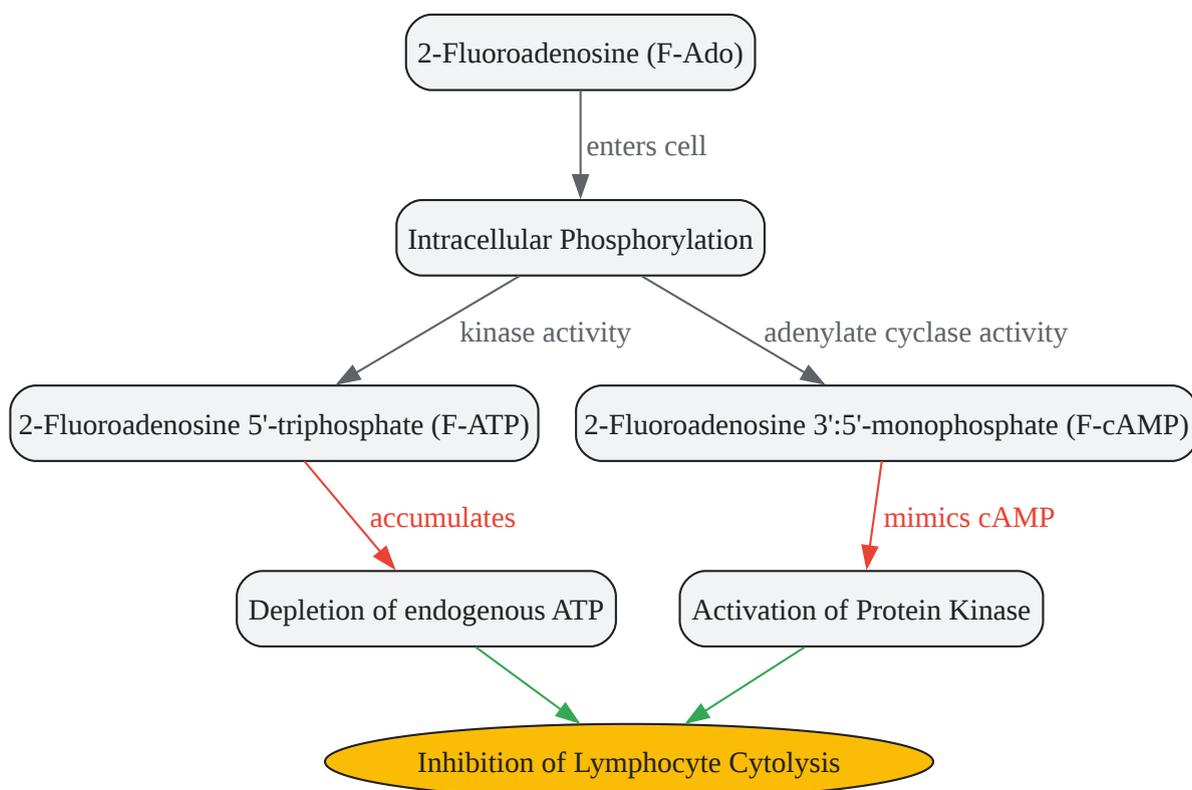


Figure: Metabolic Pathway and Proposed Mechanism of 2-Fluoroadenosine in Mouse Cytotoxic Lymphocytes

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*This diagram is constructed based on findings from a 1976 study [4].*

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## References

1. 2-Fluoroadenosine (Standard) | Biochemical Reagent [medchemexpress.com]

2. 2-Fluoroadenosine (Standard) [medchemexpress.com]
3. 2'-Deoxy-2'-fluoroadenosine [medchemexpress.com]
4. 2-Fluoroadenosine 3':5'-monophosphate. A metabolite of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [2-Fluoroadenosine inhibitory concentration IC50 values].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b748821#2-fluoroadenosine-inhibitory-concentration-ic50-values>]

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